

# Essential Safety and Handling Guide for Izumerogant (IMU-935)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Izumerogant
CAS No.:	2299252-72-3
Cat. No.:	B15544335

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Disclaimer: **Izumerogant** (also known as IMU-935) is a discontinued investigational drug candidate. As such, a specific, official Safety Data Sheet (SDS) is not publicly available. The following guidance is based on general best practices for handling potent, biologically active small molecules and investigational compounds of unknown toxicity. Researchers, scientists, and drug development professionals must supplement this information with a formal risk assessment conducted by qualified environmental health and safety (EHS) personnel at their institution before handling this compound.

This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to support laboratory safety and chemical handling.

## Hazard Communication and Risk Assessment

**Izumerogant** is an inverse agonist of the Retinoic Acid-related Orphan Receptor gamma t (ROR $\gamma$ t). Compounds in this class are designed to be potent modulators of immune responses. Preclinical and clinical studies of some ROR $\gamma$ t inverse agonists have indicated potential for significant biological effects, including safety signals related to liver enzymes and thymocyte

effects.[1][2][3] Therefore, **Izumerogant** should be handled as a potent compound with unknown specific toxicity. A thorough risk assessment is mandatory before any handling.

## Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, a conservative approach to PPE is required. The following table summarizes the recommended PPE for handling **Izumerogant** powder and solutions.

Operation	Required Personal Protective Equipment (PPE)	Rationale
Handling Solid Compound (Weighing, Aliquoting)	- Respiratory Protection: NIOSH-approved N95 or higher-rated respirator. A powered air-purifying respirator (PAPR) may be required based on risk assessment. - Hand Protection: Double-gloving with nitrile gloves. - Eye Protection: Chemical safety goggles. - Body Protection: Disposable, impervious lab coat or gown with tight-fitting cuffs.	To prevent inhalation of fine powder and dermal/ocular exposure.
Handling Solutions (e.g., in DMSO)	- Hand Protection: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Body Protection: Standard lab coat.	To protect against splashes of the compound in solution.
High-Energy Operations (e.g., Sonicating, Vortexing)	- Respiratory Protection: Use of a certified chemical fume hood is mandatory. - Hand Protection: Nitrile gloves. - Eye Protection: Chemical safety goggles. - Body Protection: Standard lab coat.	To contain any aerosols that may be generated.

## Experimental Protocols: Stock Solution Preparation

The following is a general protocol for preparing a stock solution of a potent small molecule inhibitor. This should be adapted to specific experimental needs and institutional SOPs.

Objective: To prepare a high-concentration stock solution of **Izumerogant** in a suitable solvent (e.g., DMSO) for use in cell culture or other assays.

Materials:

- **Izumerogant** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Appropriate PPE (see table above)
- Sterile, amber glass vials or polypropylene tubes with secure caps
- Calibrated pipettes and sterile, filtered pipette tips

Procedure:

- Preparation: Don all required PPE for handling solid compounds. Perform all operations within a certified chemical fume hood.
- Weighing: Tare a sterile, pre-labeled vial on a calibrated analytical balance. Carefully weigh the desired amount of **Izumerogant** powder directly into the vial.
- Solubilization: Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Mixing: Securely cap the vial. Mix gently by inversion or slow vortexing until the compound is fully dissolved. Avoid vigorous shaking to minimize aerosol generation.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, labeled vials. Store aliquots at -20°C or -80°C in a designated and clearly labeled freezer box to avoid repeated freeze-thaw cycles.[4]

## Operational and Disposal Plans

A clear plan for handling spills and disposing of waste is critical for maintaining a safe laboratory environment.

Spill Response:

- Small Spills (Solid):
  - Do not sweep. Gently cover the spill with absorbent pads dampened with a suitable solvent (e.g., 70% ethanol) to avoid raising dust.
  - Carefully wipe the area from the outside in.
  - Place all contaminated materials in a sealed bag for hazardous waste disposal.
  - Clean the spill area again with soap and water.
- Small Spills (Liquid):
  - Absorb the spill with inert, absorbent material (e.g., vermiculite, sand).
  - Place the contaminated absorbent material into a sealed container for hazardous waste disposal.
  - Clean the spill area with soap and water.
- Large Spills: Evacuate the area and notify your institution's EHS department immediately.

Waste Disposal: All waste contaminated with **Izumeroquant**, including empty vials, used PPE, and contaminated labware, must be disposed of as hazardous chemical waste.

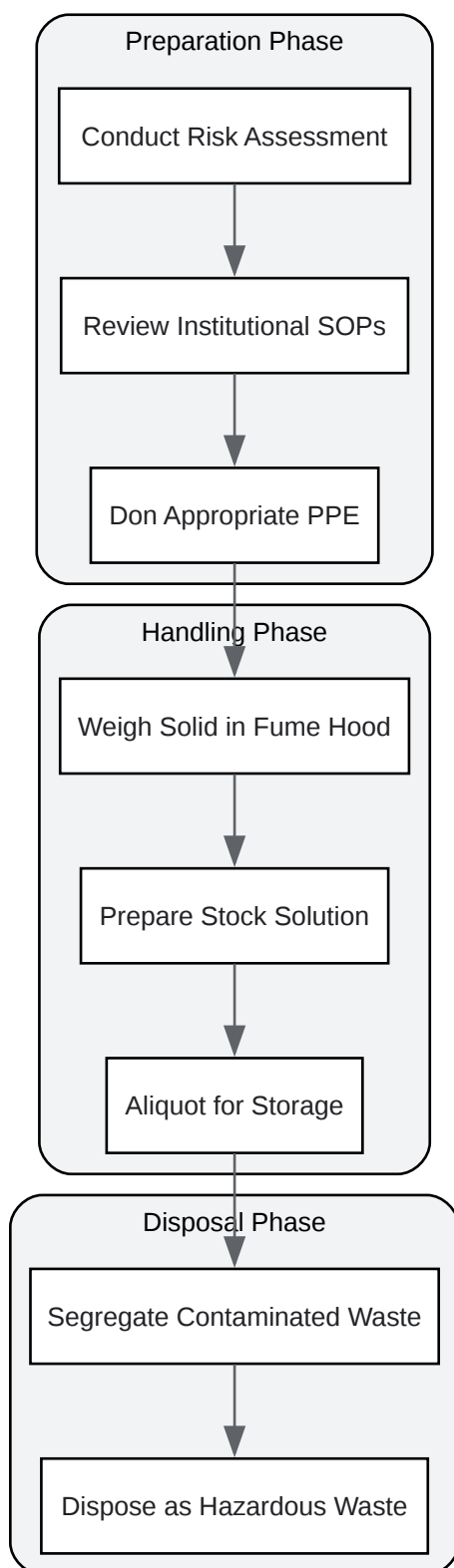
- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Sharps: All sharps (needles, scalpels) contaminated with **Izumerogant** must be disposed of in a designated sharps container for hazardous waste.

Follow all local, state, and federal regulations for hazardous waste disposal.[\[5\]](#)

## Mandatory Visualization

Diagram 1: Safe Handling Workflow for **Izumerogant**



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Caption: Workflow for the safe handling of **Izumerogant** from preparation to disposal.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Izumerogant (IMU-935)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15544335/docs#essential-safety-and-handling-guide-for-izumerogant-imu-935>]

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